

An In-depth Technical Guide to the Molecular Weight of 4-Isopropylbenzoic Acid

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Compound of Interest

Compound Name: 4-Isopropylbenzoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **4-Isopropylbenzoic acid**, also known as cuminic acid. It covers the theoretical calculation based on its chemical formula and details experimental methodologies for its determination in a laboratory setting. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific disciplines where precise molecular weight is critical.

Core Properties of 4-Isopropylbenzoic Acid

4-Isopropylbenzoic acid is an organic compound with the chemical formula $C_{10}H_{12}O_2$.^{[1][2][3][4][5][6]} It is classified as a carboxylic acid and a derivative of benzoic acid, where an isopropyl group is attached to the para (4-position) of the benzene ring.^{[1][2][3]}

Quantitative Data Summary

The fundamental quantitative data for **4-Isopropylbenzoic acid** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2][3][5]
Molecular Weight (Calculated)	164.20 g/mol	[1][2][3][4][6]
CAS Number	536-66-3	[2][3][5][6]
Melting Point	117-120 °C	[3][7]
Water Solubility	0.151 mg/mL at 25 °C	[8]

Theoretical Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The chemical formula for **4-Isopropylbenzoic acid** is C₁₀H₁₂O₂.

The calculation is as follows:

- Carbon (C): 10 atoms × 12.011 u = 120.11 u
- Hydrogen (H): 12 atoms × 1.008 u = 12.096 u
- Oxygen (O): 2 atoms × 15.999 u = 31.998 u

Total Molecular Weight = 120.11 + 12.096 + 31.998 = 164.204 u

This value is typically expressed in grams per mole (g/mol) for macroscopic calculations.

Experimental Determination of Molecular Weight

Several experimental techniques can be employed to determine the molecular weight of **4-Isopropylbenzoic acid**. The choice of method often depends on the required accuracy, the amount of sample available, and the nature of the substance.

Titration

Titration is a classic and cost-effective method for determining the equivalent weight of an acidic or basic compound. For a monoprotic acid like **4-Isopropylbenzoic acid**, the equivalent weight is equal to its molecular weight.

Experimental Protocol:

- Preparation of Standardized NaOH Solution: Prepare a sodium hydroxide (NaOH) solution of a known concentration (e.g., 0.1 M) and standardize it against a primary standard like potassium hydrogen phthalate (KHP).
- Sample Preparation: Accurately weigh a sample of **4-Isopropylbenzoic acid** (approximately 0.2 g) and dissolve it in a suitable solvent, such as ethanol, as it has limited solubility in water.^{[1][7]}
- Titration Setup: Add a few drops of a suitable indicator, such as phenolphthalein, to the dissolved **4-Isopropylbenzoic acid** solution.^[1]
- Titration Process: Titrate the **4-Isopropylbenzoic acid** solution with the standardized NaOH solution until the endpoint is reached, indicated by a persistent faint pink color.^[1]
- Calculation: The molecular weight (MW) can be calculated using the following formula:

$$\text{MW} = (\text{mass of acid in g} \times 1) / (\text{volume of NaOH in L} \times \text{Molarity of NaOH})$$

(Assuming a 1:1 molar ratio for the reaction between the monoprotic acid and NaOH)

Mass Spectrometry

Mass spectrometry is a powerful analytical technique that provides a highly accurate determination of the molecular weight of a compound. It measures the mass-to-charge ratio (m/z) of ionized molecules.

Experimental Protocol:

- Sample Preparation: A small amount of **4-Isopropylbenzoic acid** is dissolved in a suitable volatile solvent.
- Ionization: The sample is introduced into the mass spectrometer and ionized using an appropriate technique, such as Electrospray Ionization (ESI) or Electron Ionization (EI).
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer.

- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Interpretation:** The peak in the mass spectrum with the highest m/z value typically corresponds to the molecular ion (M^+ or M^-), from which the molecular weight can be directly determined.

Freezing Point Depression

Freezing point depression is a colligative property that can be used to determine the molar mass of a solute. The principle is that the freezing point of a solvent is lowered when a solute is dissolved in it, and the extent of this depression is proportional to the molality of the solution.

Experimental Protocol:

- **Solvent Selection:** Choose a suitable solvent in which **4-Isopropylbenzoic acid** is soluble and for which the cryoscopic constant (K_f) is known. Camphor or cyclohexane are common choices in educational settings.
- **Determine the Freezing Point of the Pure Solvent:** Carefully measure the freezing point of a known mass of the pure solvent.
- **Prepare the Solution:** Accurately weigh a known amount of **4-Isopropylbenzoic acid** and dissolve it in the previously used solvent.
- **Determine the Freezing Point of the Solution:** Measure the freezing point of the prepared solution.
- **Calculation:** The molecular weight (MW) of the solute can be calculated using the following formula:

$$\Delta T_f = K_f \times m$$

where:

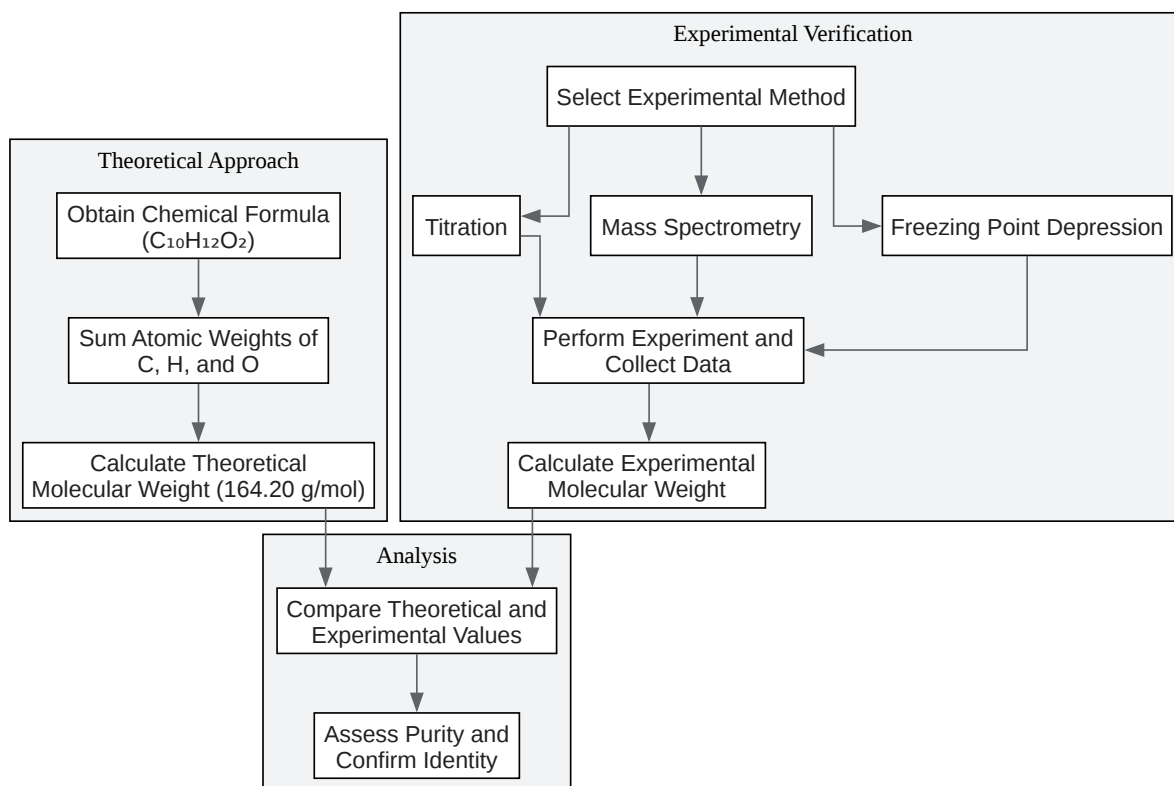
- ΔT_f is the freezing point depression (Freezing point of pure solvent - Freezing point of solution)

- K_f is the cryoscopic constant of the solvent
- m is the molality of the solution (moles of solute / kg of solvent)

By rearranging the formula, the moles of solute can be determined, and subsequently, the molecular weight (mass of solute / moles of solute).

Logical Workflow for Molecular Weight Determination

The following diagram illustrates a logical workflow for determining the molecular weight of **4-Isopropylbenzoic acid**, from initial characterization to experimental verification.



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Workflow for Molecular Weight Determination of **4-Isopropylbenzoic Acid**.

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